

3-Ethoxybenzonitrile safety data sheet and handling precautions

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Compound Name: **3-Ethoxybenzonitrile**

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Technical Guide to 3-Ethoxybenzonitrile: Safety and Handling

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a detailed overview of the safety data and handling precautions for **3-Ethoxybenzonitrile**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Ethoxybenzonitrile** is presented below. This data is essential for safe storage and handling.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO	[1] [2] [3]
Molecular Weight	147.17 g/mol	[1] [2]
CAS Number	25117-75-3	[1] [2] [3]
Appearance	Pale yellow solid or low melting solid	[4]
Melting Point	5 °C / 41 °F	[4]
Boiling Point	45 °C / 113 °F @ 0.5 torr	[4]
515.70 K	[2] [3]	
Flash Point	113 °C / 235.4 °F	[4]
logPoct/wat	1.957	[2]
Water Solubility (log10WS)	-2.36	[2]

Hazard Identification and Classification

3-Ethoxybenzonitrile is classified as harmful under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

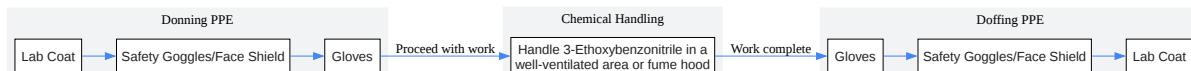
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Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **3-Ethoxybenzonitrile**.

Personal Protective Equipment (PPE)

A standardized workflow for donning and doffing PPE should be followed to ensure user safety.



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Personal Protective Equipment (PPE) Workflow.

Safe Handling Practices

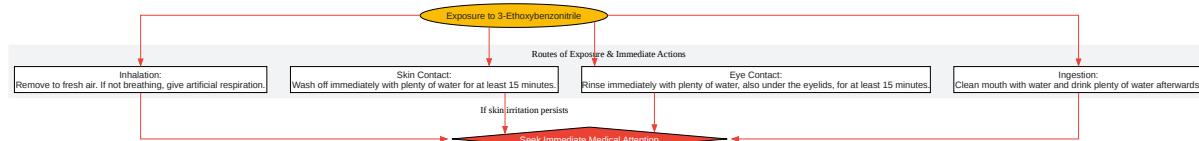
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[7]
- Use only outdoors or in a well-ventilated area.[8]
- Wash hands thoroughly after handling.[4][5][8]
- Do not eat, drink, or smoke when using this product.[7][9]

Storage Conditions

- Keep the container tightly closed in a dry and well-ventilated place.[5][9]
- Store locked up.[10]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.



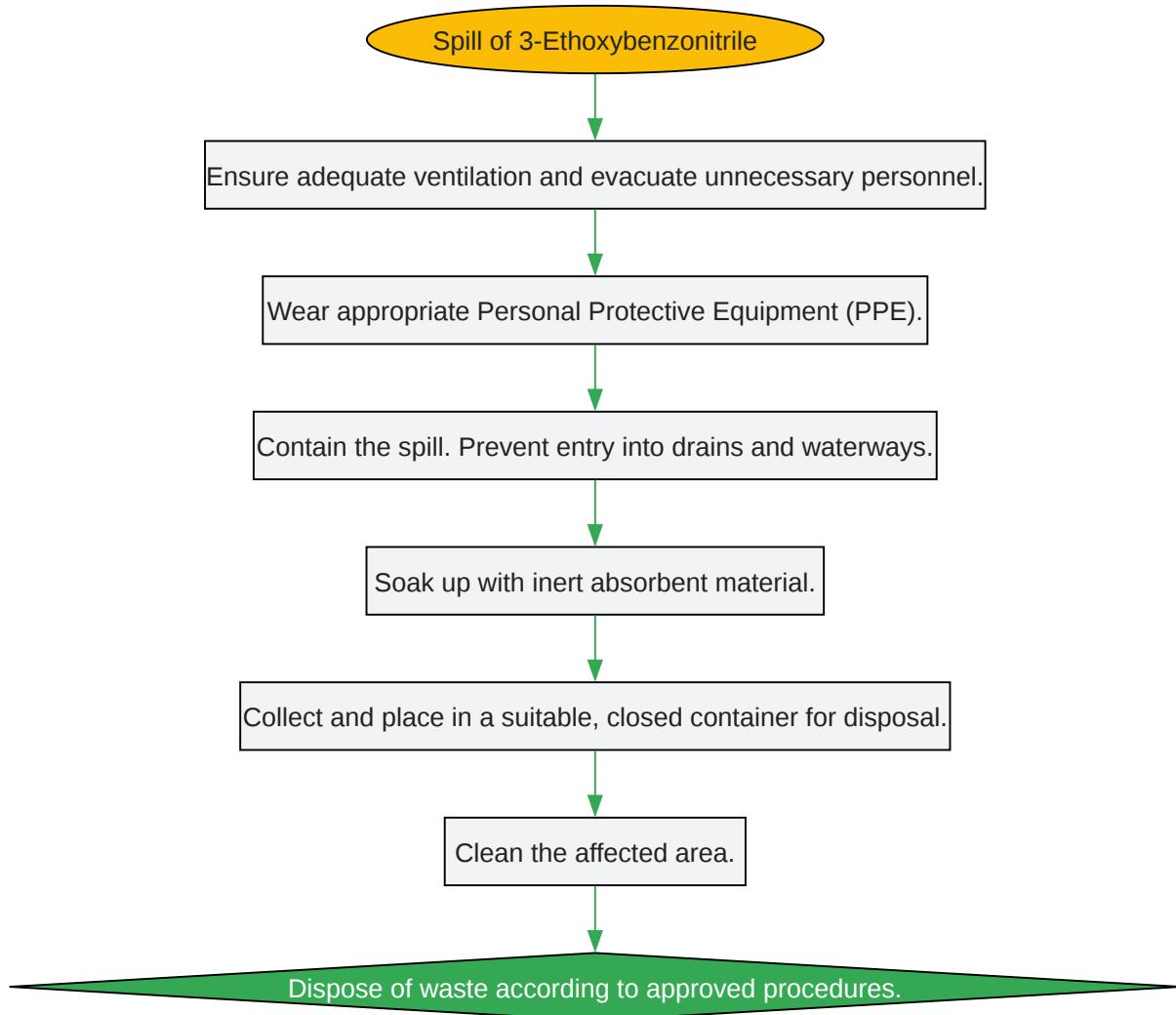
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First Aid Procedures for Exposure.

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Accidental Release Measures

In the case of a spill, follow these procedures to ensure safety and proper cleanup.



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Spill Response Workflow.

Source:[4][5][9]

Experimental Protocols: Acute Toxicity Assessment

While specific experimental data for **3-Ethoxybenzonitrile** is not publicly detailed, the following outlines a general methodology for assessing acute oral toxicity, relevant to professionals in drug development and research. This is based on standardized OECD guidelines.

Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.

Methodology: Up-and-Down Procedure (UDP) - OECD Test Guideline 425

- **Animal Selection:** Healthy, young adult rodents (e.g., rats or mice) of a single sex are typically used.
- **Housing and Acclimatization:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycle, and are acclimatized for at least 5 days before the study.
- **Dose Preparation:** The test substance is prepared in a suitable vehicle (e.g., water, corn oil).
- **Administration:** A single animal is dosed with the test substance via oral gavage.
- **Observation Period:** The animal is observed for signs of toxicity and mortality for up to 14 days.
- **Sequential Dosing:**
 - If the animal survives, the next animal is given a higher dose.
 - If the animal dies, the next animal is given a lower dose.
- **Dose Progression:** The dose progression factor is typically 1.7.
- **Endpoint:** Dosing continues until one of the stopping criteria is met (e.g., a specified number of reversals in outcome have occurred).
- **Data Analysis:** The LD50 is calculated from the results using a maximum likelihood method.

This generalized protocol serves as a reference for the type of experimental design used to determine the acute toxicity values that inform safety data sheets.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures appropriate for the local circumstances and surrounding environment, such as CO₂, dry chemical, dry sand, or alcohol-resistant foam.[4][5]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[4][5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[4][5]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. Do not release into the environment.[5][9]

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